

magnetic susceptibility of hexaaquanickel(II) complexes

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Compound of Interest

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An In-depth Technical Guide to the Magnetic Susceptibility of **Hexaaquanickel(II)** Complexes

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

The **hexaaquanickel(II)** ion, $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$, serves as a quintessential example of a paramagnetic octahedral complex. Its magnetic properties, readily explained by crystal field theory, provide a foundational understanding of the behavior of d^8 transition metal ions. This guide offers a comprehensive exploration of the theoretical underpinnings of the magnetic susceptibility of $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$, presents a compilation of experimentally determined magnetic data, and provides detailed protocols for the primary techniques used in its measurement. The content is structured to be a practical resource for researchers in coordination chemistry, materials science, and related fields.

Theoretical Framework

The magnetic properties of the $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ complex are a direct consequence of its electronic structure. Nickel in its +2 oxidation state (Ni^{2+}) has an electron configuration of $[\text{Ar}] 3d^8$.

Crystal Field Theory and Electronic Configuration

In the presence of six water ligands arranged octahedrally, the degeneracy of the five d-orbitals is lifted. They split into a lower-energy triplet (t_{2g} : d_{xy} , d_{yz} , d_{xz}) and a higher-energy doublet (e_g : $d_{x^2-y^2}$, d_{z^2}). As water is a relatively weak-field ligand, the complex is high-spin. The eight d-electrons fill these orbitals according to Hund's rule, resulting in the configuration $t_{2g}^6 e_g^2$. This leaves two unpaired electrons in the higher-energy e_g orbitals.

The ground state term for a d^8 ion in an octahedral field is $^3A_{2g}$. This state is orbitally non-degenerate, meaning there should be no direct orbital contribution to the magnetic moment.^[1]

The Spin-Only Magnetic Moment

The magnetic moment arising solely from the spin of the unpaired electrons is known as the spin-only magnetic moment (μ_{so}). It can be calculated using the following formula:

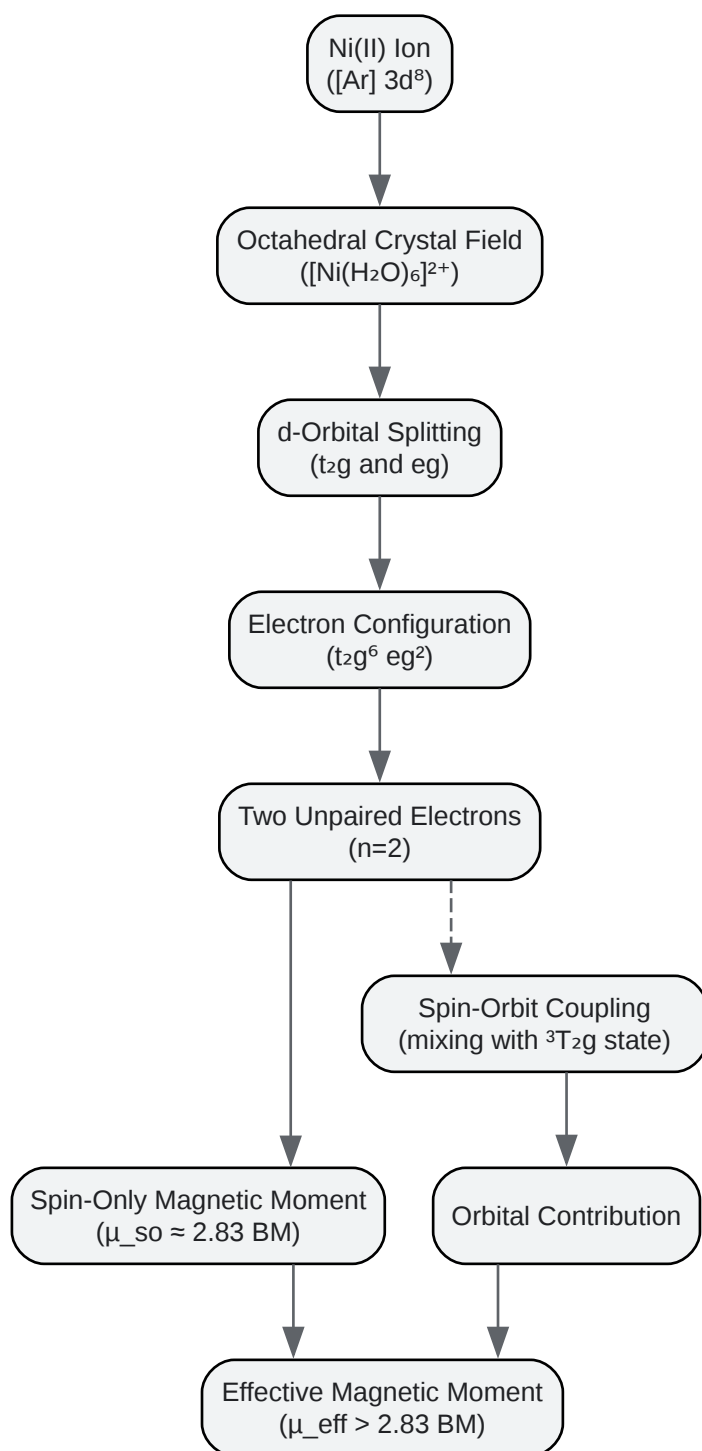
$$\mu_{so} = \sqrt{n(n+2)}$$

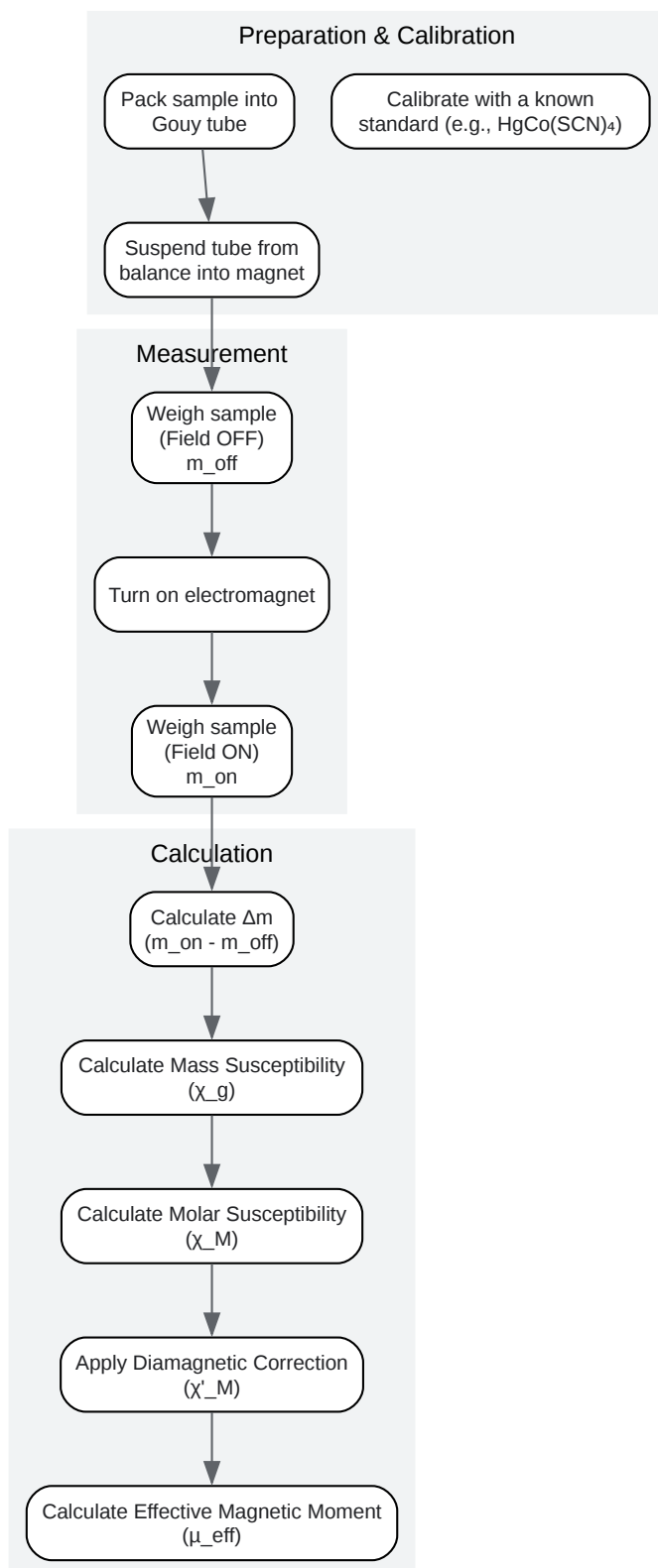
where n is the number of unpaired electrons. For $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$, with $n=2$, the theoretical spin-only magnetic moment is:

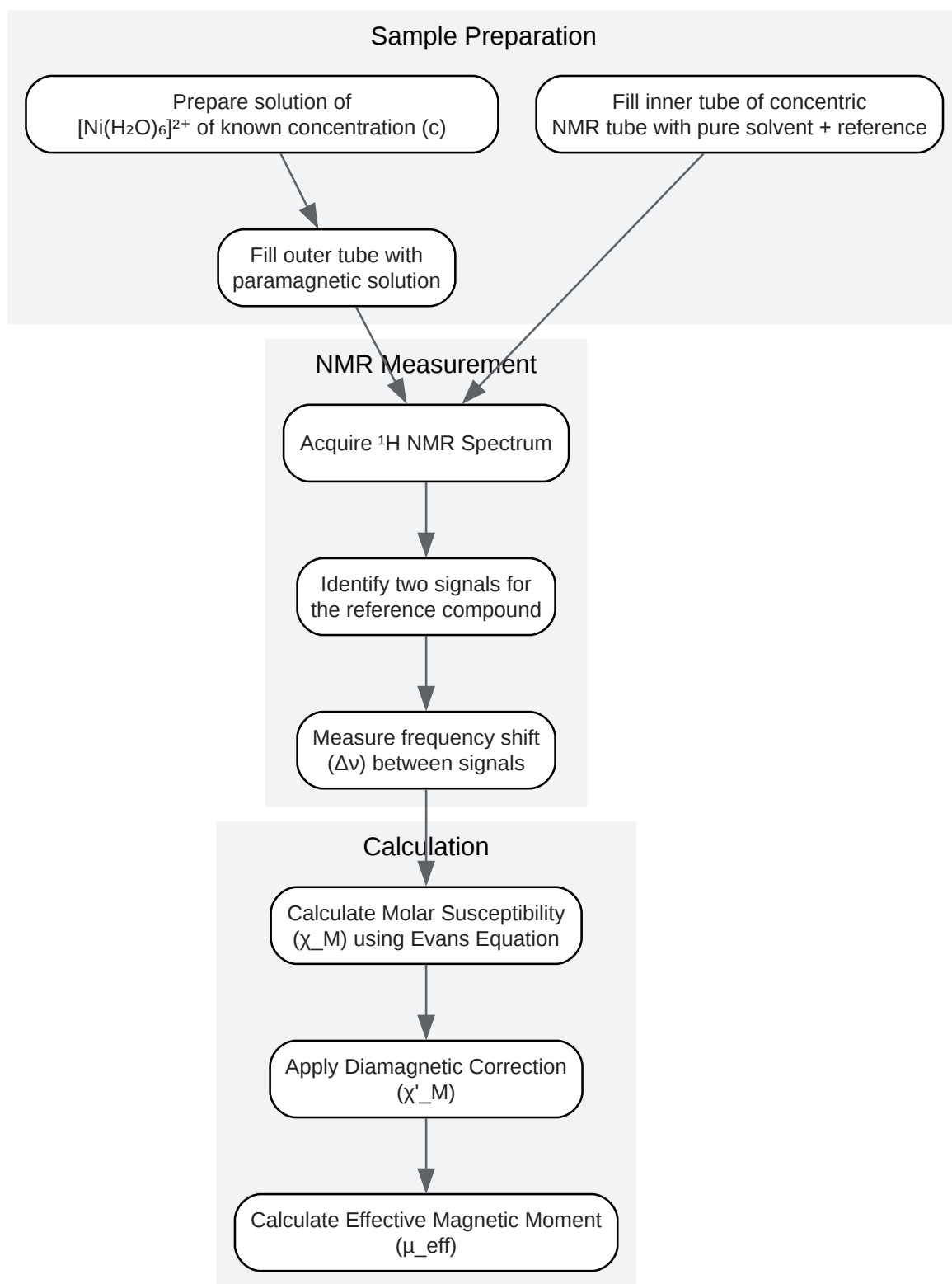
$$\mu_{so} = \sqrt{2(2+2)} = \sqrt{8} \approx 2.83 \text{ Bohr Magnetons (BM)}^{[2][3][4]}$$

Orbital Contribution

While the $^3A_{2g}$ ground state is orbitally non-degenerate, a small orbital contribution to the magnetic moment can arise from the mixing of the ground state with the first orbitally degenerate excited state ($^3T_{2g}$) via spin-orbit coupling.^{[1][5]} This phenomenon results in experimentally observed effective magnetic moments (μ_{eff}) that are typically slightly higher than the spin-only value, often falling within the range of 2.9 to 3.4 BM for octahedral Ni(II) complexes.







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